

# Diacetone-D-glucose: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *Diacetone-D-glucose*

Cat. No.: *B4791553*

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## Abstract

This technical guide provides a comprehensive overview of the safety and handling precautions for **Diacetone-D-glucose** (CAS No. 582-52-5), a key intermediate in pharmaceutical and chemical synthesis. This document synthesizes critical data on physical and chemical properties, toxicological profiles, and hazard classifications from various safety data sheets and scientific literature. Detailed experimental methodologies for key safety-related parameters are provided, alongside clear, actionable diagrams to guide laboratory personnel in safe handling, emergency procedures, and personal protective equipment selection. This guide is intended to be an essential resource for researchers, scientists, and drug development professionals to ensure a safe working environment when handling **Diacetone-D-glucose**.

## Chemical Identification and Physical Properties

**Diacetone-D-glucose**, also known as 1,2:5,6-Di-O-isopropylidene- $\alpha$ -D-glucofuranose, is a white to light yellow crystalline powder.<sup>[1]</sup> It is a derivative of glucose and is widely used as a versatile starting material in the synthesis of various organic compounds, including pharmaceuticals.<sup>[1][2]</sup>

Table 1: Physical and Chemical Properties of **Diacetone-D-glucose**

| Property           | Value   | Source(s) |
|--------------------|---|-----------|
| CAS Number         | 582-52-5  | [1][3]    |
| Molecular Formula  | C <sub>12</sub> H <sub>20</sub> O <sub>6</sub>  | [1][4]    |
| Molecular Weight   | 260.28 g/mol  | [1][4]    |
| Appearance         | White to light yellow crystalline powder/solid  | [1][3]    |
| Odor               | Odorless  | [3][5]    |
| Melting Point      | 107 - 111 °C (224.6 - 230 °F)   | [1][3][6] |
| Boiling Point      | ~323.54 °C (rough estimate)   | [1][6]    |
| Flash Point        | 173.2 °C (estimate)   | [6]       |
| Water Solubility   | Slightly soluble. 4.3% at 17.5 °C.[1] The product is water soluble, and may spread in water systems.[3] | [1][3][6] |
| Other Solubilities | Chloroform (Slightly), Methanol (Slightly).[1] Soluble in ethanol, hot ether, and acetone.[6]           | [1][6]    |
| Density            | ~1.14 - 1.2 g/cm <sup>3</sup> (rough estimate)  | [1][7]    |
| Vapor Pressure     | 9.94E-07 mmHg at 25°C   | [6]       |

## Hazard Identification and Classification

There is some variation in the hazard classification of **Diacetone-D-glucose** across different suppliers and databases. While some sources state that the product contains no substances considered hazardous to health at their given concentration, others assign hazard codes and statements.[3][6] Therefore, a conservative approach to handling is recommended.

Table 2: Hazard Classification Summary

| Hazard Classification System | Code(s)   | Description                                      | Source(s) |
|------------------------------|-----------|--|-----------|
| GHS Hazard Pictogram         | GHS07     | Exclamation Mark                                 | [1]       |
| GHS Signal Word              | Warning   | [1]  |           |
| GHS Hazard Statement         | H302      | Harmful if swallowed.                            | [1]       |
| Hazard Codes (obsolete)      | Xi, Xn    | Irritant, Harmful                                | [1][6]    |
| Risk Statements (obsolete)   | R36/37/38 | Irritating to eyes, respiratory system and skin. | [6]       |
| Risk Statements (obsolete)   | R33       | Danger of cumulative effects.                    | [8]       |

#### Key Hazards:

- Hygroscopic: The material readily absorbs moisture from the air.[3][9]
- Incompatible with Strong Oxidizing Agents: Contact with strong oxidizers can lead to hazardous reactions.[5][8][9]
- Hazardous Decomposition Products: Thermal decomposition can produce carbon monoxide (CO) and carbon dioxide (CO<sub>2</sub>).[5][8][9]

## Experimental Protocols for Safety Assessment

The following sections detail the methodologies for key experiments used to determine the safety and physical properties of chemical substances like **Diacetone-D-glucose**. These are based on internationally recognized guidelines.

## Acute Oral Toxicity - Fixed Dose Procedure (OECD Guideline 420)

This method is designed to assess the acute toxic effects of a substance when administered orally. It aims to identify a dose causing evident toxicity without causing mortality.[3][8]

Methodology:

- **Sighting Study:** A single animal (typically a female rat) is dosed at a starting level (e.g., 300 mg/kg in the absence of prior information) to determine the appropriate starting dose for the main study.[8][10] The outcome of the sighting study dictates the subsequent dose levels.
- **Main Study:** Groups of animals of a single sex (normally females, with a total of five animals per dose level) are dosed in a stepwise procedure using fixed doses of 5, 50, 300, and 2000 mg/kg (a 5000 mg/kg dose may be considered if justified).[3][10]
- **Administration:** The test substance is administered as a single dose by gavage. Animals are fasted prior to dosing.[3]
- **Observation:** Animals are observed for a total of at least 14 days.[8][10] Detailed observations for signs of toxicity are made daily. Body weight is measured at least weekly.[3]
- **Endpoint:** The study allows for the classification of the substance for acute toxicity based on the presence or absence of signs of toxicity or mortality at the different dose levels.[3]

## Melting Point / Melting Range Determination (OECD Guideline 102)

This guideline describes methods for determining the temperature at which a substance transitions from a solid to a liquid state.[11][12]

Methodology (Capillary Tube Method):

- **Sample Preparation:** A small amount of the dry, powdered substance is packed into a capillary tube.

- Apparatus: The capillary tube is placed in a heating apparatus, which can be a liquid bath or a metal block, equipped with a calibrated thermometer or other temperature measuring device.[\[12\]](#)[\[13\]](#)
- Heating: The apparatus is heated at a controlled rate.
- Observation: The temperatures at the initial and final stages of melting are recorded. The melting point is the temperature at which the phase transition occurs, and it is often reported as a range.[\[9\]](#)[\[13\]](#)

## Water Solubility Determination (OECD Guideline 105)

This guideline outlines procedures for measuring the saturation mass concentration of a substance in water at a given temperature.[\[5\]](#)[\[6\]](#)

Methodology (Flask Method - for solubilities  $> 10^{-2}$  g/L):

- Equilibration: An amount of the test substance in excess of its expected solubility is added to a flask containing purified water.
- Agitation: The flask is agitated at a constant temperature (e.g.,  $20 \pm 0.5$  °C) for a sufficient period to reach equilibrium. A preliminary test can determine the necessary time for saturation.[\[6\]](#)
- Phase Separation: The saturated solution is separated from the undissolved solid, typically by centrifugation or filtration.
- Analysis: The concentration of the substance in the clear aqueous solution is determined using a suitable analytical method (e.g., chromatography, spectroscopy).

## Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial to minimize risks.

### Handling

- Work in a well-ventilated place.[\[14\]](#)

- Avoid contact with skin and eyes.[5][9]
- Do not breathe dust.[5][9]
- Wear suitable protective clothing and equipment (see Section 5).[14]
- Avoid the formation of dust and aerosols.[14]
- Wash hands thoroughly after handling.[5][9]

## Storage

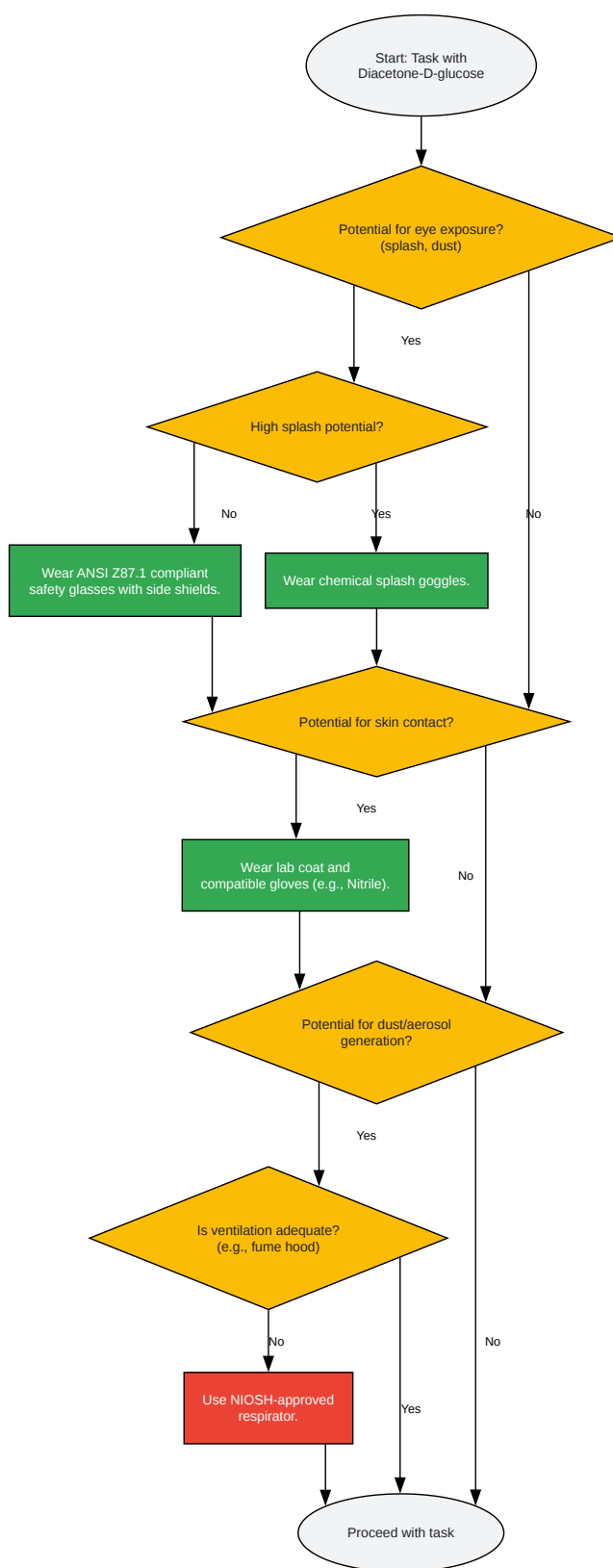
- Store in a tightly closed container.[2]
- Keep in a cool, dry, and well-ventilated place.[3][14]
- Due to its hygroscopic nature, store under an inert atmosphere.[3][5][9]
- For maintaining product quality, storage in a freezer (under -20°C) is recommended.[1][3][5]
- Store away from incompatible materials, particularly strong oxidizing agents.[8][14]

## Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls should be the primary method of exposure reduction. Where these are insufficient, appropriate PPE must be used.

- Engineering Controls: Ensure adequate ventilation. Use of a fume hood may be necessary for procedures that could generate dust or aerosols.
- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[5][9]
- Skin and Body Protection: Wear a lab coat and appropriate protective gloves (e.g., nitrile rubber) to prevent skin exposure.[5][9]

- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required. If dust is generated and ventilation is inadequate, use a NIOSH/MSHA-approved respirator.[9]



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Figure 1: Decision Tree for Personal Protective Equipment (PPE) Selection.

## First Aid Measures

In case of exposure, follow these first-aid procedures and seek medical attention.

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[3\]](#)[\[5\]](#)[\[9\]](#)
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention.[\[3\]](#)[\[5\]](#)[\[9\]](#)
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. Get medical attention.[\[3\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention.[\[3\]](#)[\[5\]](#)[\[9\]](#)

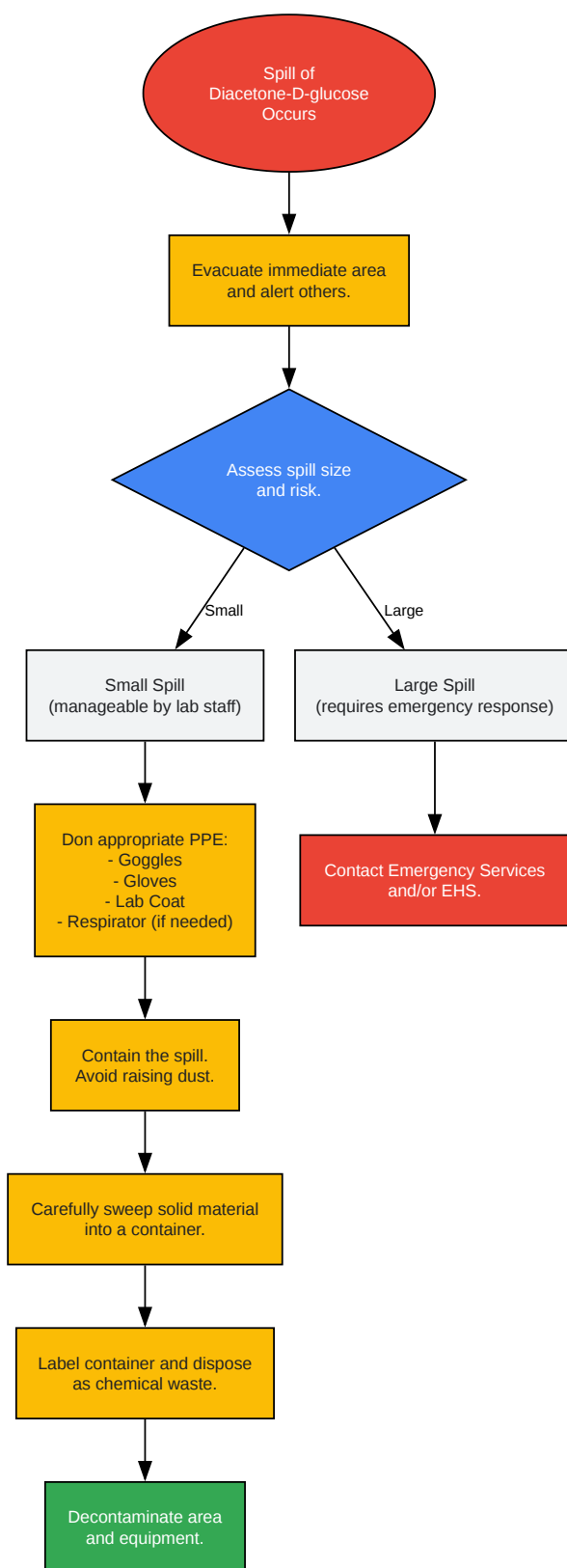
## Fire-Fighting and Accidental Release Measures

### Fire-Fighting

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or chemical foam.[\[3\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide and carbon dioxide.[\[3\]](#)[\[5\]](#)[\[9\]](#)
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[3\]](#)[\[5\]](#)[\[9\]](#)

### Accidental Release

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[\[9\]](#)
- Containment and Cleaning: Sweep up and shovel into suitable containers for disposal. Avoid generating dust.[\[3\]](#)[\[9\]](#)



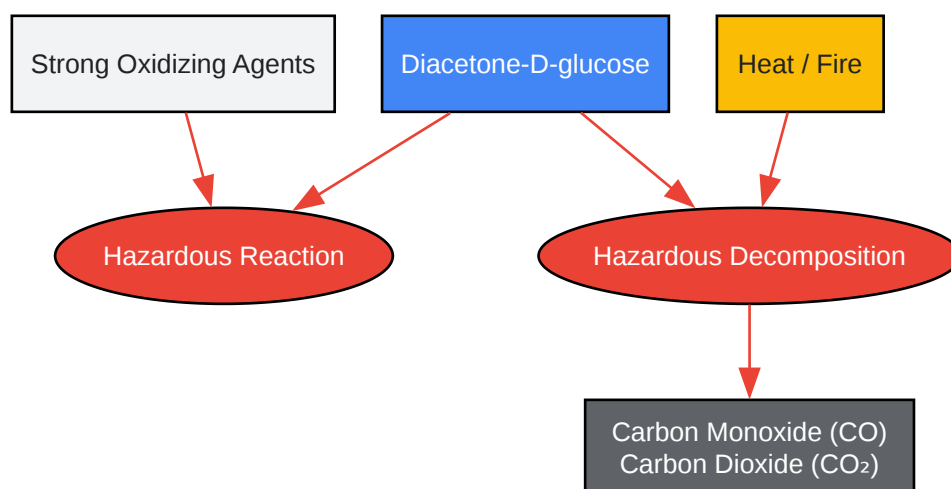
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Figure 2: Workflow for Responding to a **Diacetone-D-glucose** Spill.

## Stability and Reactivity

Understanding the stability and reactivity of **Diacetone-D-glucose** is essential for safe storage and handling.

- Reactivity: No known hazardous reactions under normal processing.[9]
- Chemical Stability: Stable under recommended storage conditions, but it is hygroscopic.[3][9]
- Conditions to Avoid: Exposure to moisture and incompatible products.[5][9]
- Incompatible Materials: Strong oxidizing agents.[5][8][9]
- Hazardous Decomposition Products: Under fire conditions, it can decompose to form carbon monoxide (CO) and carbon dioxide (CO<sub>2</sub>).[5][8][9]
- Hazardous Polymerization: Hazardous polymerization has not been reported.[8]



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Figure 3: Chemical Incompatibilities and Hazardous Decomposition Pathways.

## Toxicological Information

The toxicological properties of **Diacetone-D-glucose** have not been fully investigated.[8] The available data suggests moderate acute oral toxicity.

Table 3: Acute Toxicity Data

| Route | Species | Value        | Source(s) |
|-------|---------|--------------|-----------|
| Oral  | Mouse   | LD50: 4 g/kg | [1][6][7] |

- Skin Corrosion/Irritation: No data available.[3]
- Serious Eye Damage/Irritation: No data available.
- Respiratory or Skin Sensitization: No data available.
- Germ Cell Mutagenicity: No data available.
- Carcinogenicity: **Diacetone-D-glucose** has not been listed as a carcinogen by ACGIH, IARC, NTP, or CA Prop 65.[8]
- Reproductive Toxicity: No data available.
- STOT-Single Exposure: No data available.
- STOT-Repeated Exposure: No data available.
- Aspiration Hazard: Not applicable.

## Conclusion

**Diacetone-D-glucose** is a valuable chemical intermediate with a manageable hazard profile when handled correctly. Key safety considerations include its hygroscopic nature, incompatibility with strong oxidizing agents, and the potential for dust generation. Users must employ appropriate engineering controls and personal protective equipment, particularly eye protection and gloves. Adherence to the detailed handling, storage, and emergency procedures outlined in this guide will help ensure a safe laboratory environment for all personnel. Always consult the most recent Safety Data Sheet (SDS) from your supplier before use.

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